

safety data sheet and handling for Diethyl 12-bromododecylphosphonate

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Compound of Interest

Compound Name: Diethyl 12-bromododecylphosphonate

Cat. No.: B1670521

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Technical Guide: Diethyl 12-bromododecylphosphonate

For Researchers, Scientists, and Drug Development Professionals

Disclaimer: No specific Safety Data Sheet (SDS) for **Diethyl 12-bromododecylphosphonate** (CAS No. 264231-28-9) is publicly available. The following guide is a compilation of information from product suppliers and extrapolated data from the SDS of structurally similar compounds. This information should be used as a guide for preliminary safety assessments and handling procedures. It is imperative to consult with a qualified safety professional and conduct a thorough risk assessment before handling this chemical.

Chemical Identification and Properties

Diethyl 12-bromododecylphosphonate is a functionalized long-chain alkyl phosphonate. Its structure incorporates a reactive bromide group and a stable diethyl phosphonate moiety, making it a versatile intermediate in synthetic and applied chemistry.^[1] The bromide allows for nucleophilic substitution reactions, while the phosphonate group offers diverse reactivity.^[1]

Identifier	Value
Chemical Name	Diethyl 12-bromododecylphosphonate
Synonyms	Diethyl (12-bromododecyl)phosphonate, 1-bromo-12-diethoxyphosphoryldodecane
CAS Number	264231-28-9[2][3]
Molecular Formula	C ₁₆ H ₃₄ BrO ₃ P[2][3]
Molecular Weight	385.32 g/mol [2][3]
Purity	Typically ≥98%[2][3]

Hazard Identification and Precautionary Measures

While a specific hazard classification for **Diethyl 12-bromododecylphosphonate** is not available, an analysis of structurally related brominated organophosphorus compounds suggests that it should be handled with care. The following table summarizes potential hazards and is based on data for similar chemicals.

Hazard Category	Potential Hazard (Extrapolated)	Precautionary Statements (Recommended)
Acute Toxicity	May be harmful if swallowed, inhaled, or in contact with skin.	Avoid breathing dust, fumes, gas, mist, vapors, or spray. Wash hands and exposed skin thoroughly after handling.
Skin Corrosion/Irritation	May cause skin irritation.	Wear protective gloves and clothing. If skin irritation occurs, get medical advice/attention.
Eye Damage/Irritation	May cause serious eye irritation.	Wear eye and face protection. If in eyes, rinse cautiously with water for several minutes. Remove contact lenses if present and easy to do. Continue rinsing. If eye irritation persists, get medical advice/attention.
Respiratory Irritation	May cause respiratory irritation.	Use only outdoors or in a well-ventilated area. If inhaled, remove person to fresh air and keep comfortable for breathing. Call a poison center or doctor if you feel unwell.

Handling and Storage

Proper handling and storage are crucial to maintain the integrity of **Diethyl 12-bromododecylphosphonate** and to ensure the safety of laboratory personnel.

Aspect	Recommendation
Storage	Store at -20 °C in a tightly sealed, moisture-free container.[1][2]
Handling	Use under an inert atmosphere for long-term stability. Avoid prolonged exposure to light and moisture.[1] Avoid contact with skin and eyes. Do not ingest.
Incompatible Materials	Oxidizing agents.

First-Aid Measures

In the event of exposure, the following first-aid measures, extrapolated from similar compounds, are recommended. Seek immediate medical attention for any exposure.

Exposure Route	First-Aid Procedure
Eye Contact	Immediately rinse with plenty of water, also under the eyelids, for at least 15 minutes. Get immediate medical attention.
Skin Contact	Wash off immediately with soap and plenty of water while removing all contaminated clothes and shoes. Get medical attention.
Inhalation	Remove to fresh air. If breathing is difficult, give oxygen. If not breathing, give artificial respiration. Get immediate medical attention.
Ingestion	Do NOT induce vomiting. Never give anything by mouth to an unconscious person. Rinse mouth with water. Call a physician immediately.

Fire-Fighting and Accidental Release Measures

Aspect	Recommendation
Suitable Extinguishing Media	Use water spray, alcohol-resistant foam, dry chemical, or carbon dioxide.
Hazardous Combustion Products	Thermal decomposition can lead to the release of irritating gases and vapors, including carbon oxides, phosphorus oxides, and hydrogen bromide.
Fire-Fighting Equipment	Wear a self-contained breathing apparatus and full protective gear.
Accidental Release	Ensure adequate ventilation. Use personal protective equipment. Sweep up and shovel into suitable containers for disposal. Avoid dust formation.

Personal Protective Equipment (PPE)

To minimize exposure risk, the following personal protective equipment should be worn when handling **Diethyl 12-bromododecylphosphonate**.

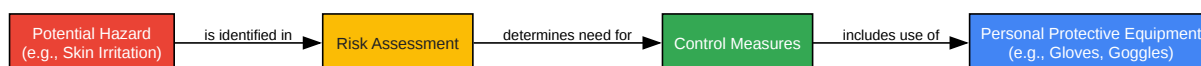
Protection Type	Specification
Eye/Face Protection	Wear appropriate protective eyeglasses or chemical safety goggles as described by OSHA's eye and face protection regulations in 29 CFR 1910.133 or European Standard EN166.
Skin and Body Protection	Wear appropriate protective gloves and clothing to prevent skin exposure.
Respiratory Protection	Follow the OSHA respirator regulations found in 29 CFR 1910.134 or European Standard EN 149. Use a NIOSH/MSHA or European Standard EN 149 approved respirator if exposure limits are exceeded or if irritation or other symptoms are experienced.
Hygiene Measures	Handle in accordance with good industrial hygiene and safety practice. Wash hands before breaks and at the end of the workday.

Experimental Protocols and Signaling Pathways

Currently, there is no publicly available information regarding specific experimental protocols or signaling pathways involving **Diethyl 12-bromododecylphosphonate**. Researchers utilizing this compound are encouraged to develop and validate their own protocols based on its chemical properties and intended application.

Logical Relationship: From Hazard to Protection

The following diagram illustrates the logical flow from identifying a potential hazard to implementing the necessary protective measures.



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Caption: Logical workflow from hazard identification to personal protection.

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References

- 1. Diethyl 12-bromodecylphosphonate, CAS 264231-28-9 | AxisPharm [axispharm.com]
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